

In-Depth Technical Guide: 1,4-Dimethylpiperidine-4-carboxylic Acid

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Compound of Interest

Compound Name: 1,4-Dimethylpiperidine-4-carboxylic acid

Cat. No.: B070674

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Introduction

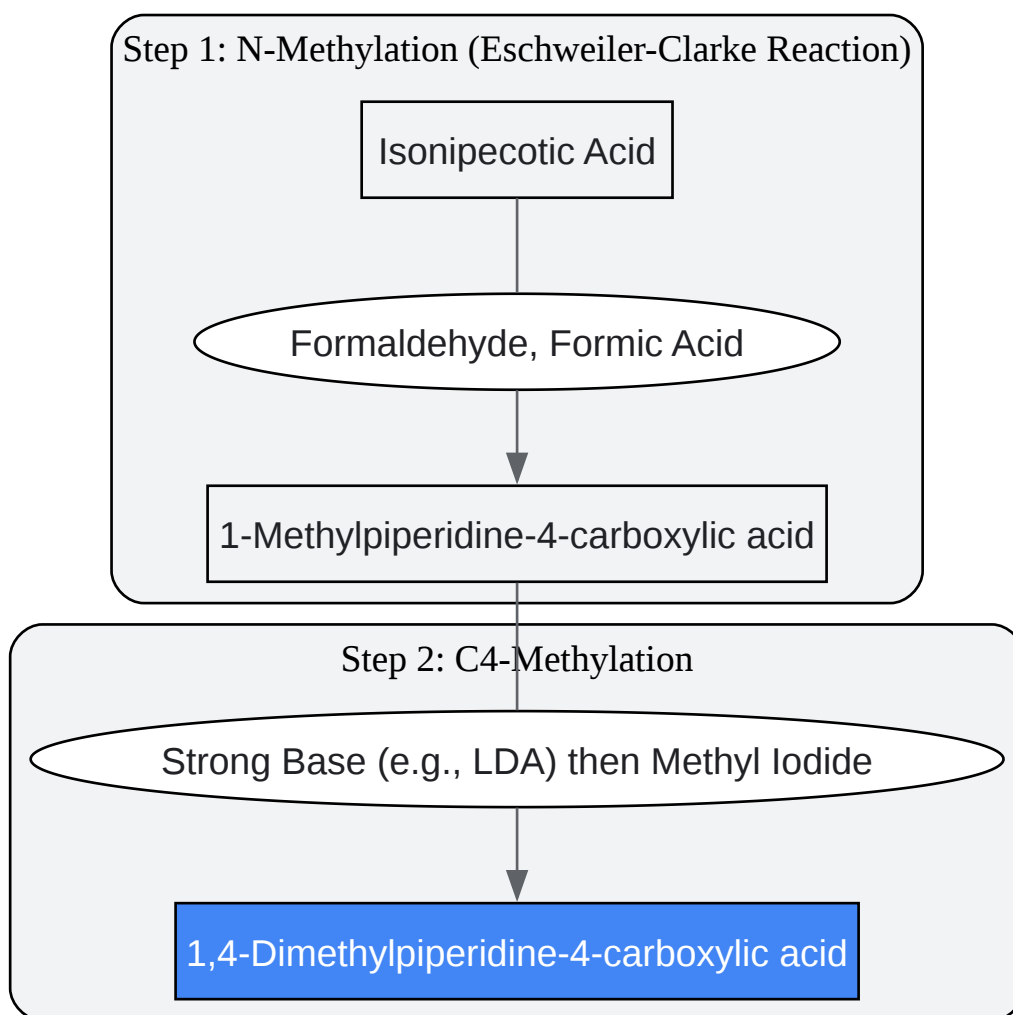
1,4-Dimethylpiperidine-4-carboxylic acid is a substituted piperidine derivative with potential applications in medicinal chemistry and drug development. The piperidine scaffold is a common motif in a wide range of biologically active compounds, particularly those targeting the central nervous system. This technical guide provides a comprehensive literature review of **1,4-dimethylpiperidine-4-carboxylic acid**, including its synthesis, chemical properties, and potential biological relevance, drawing upon data from closely related analogs where specific information for the target compound is limited.

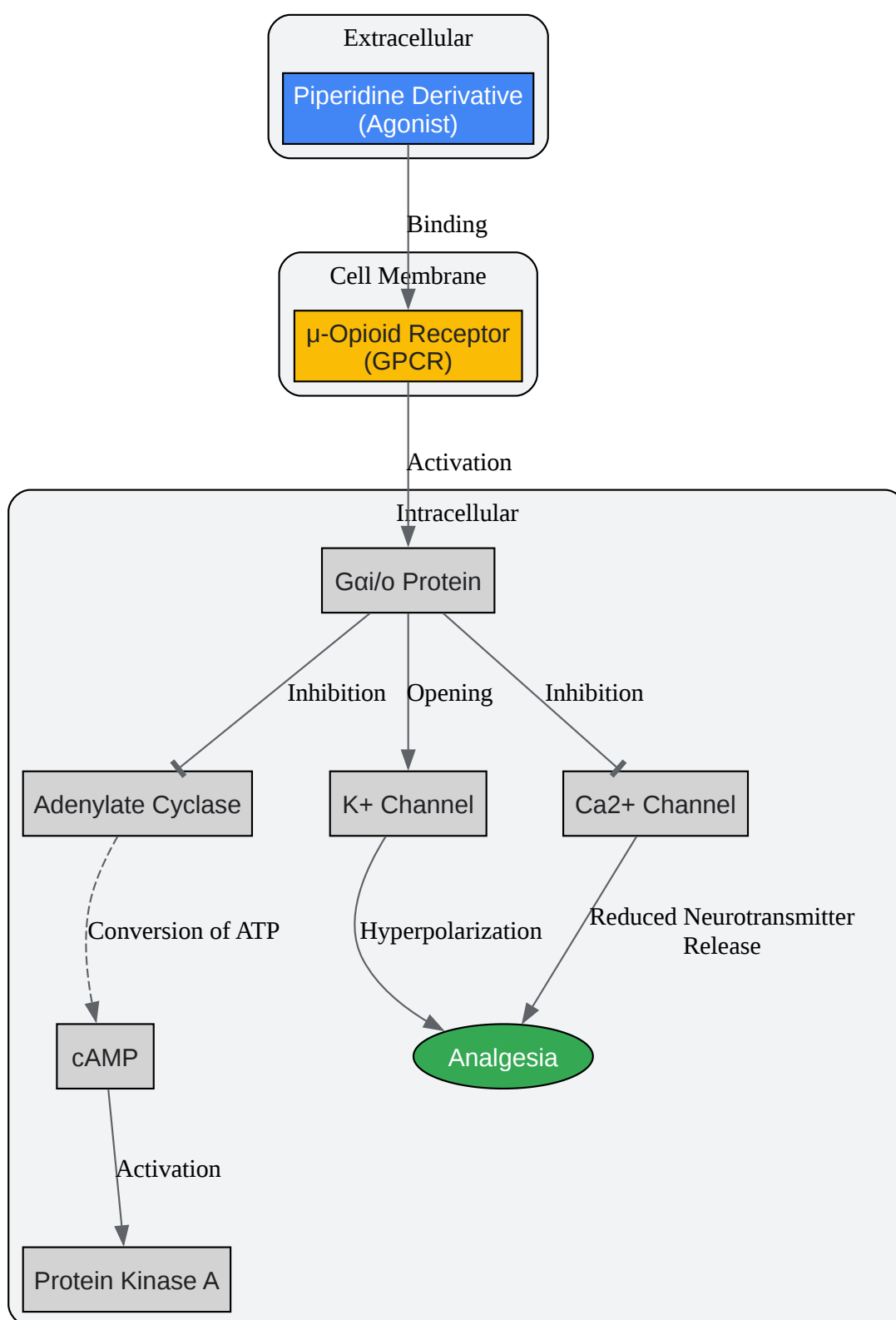
Synthesis and Chemical Properties

A definitive, detailed experimental protocol for the synthesis of **1,4-dimethylpiperidine-4-carboxylic acid** is not readily available in the public domain. However, a plausible synthetic route can be extrapolated from established methods for structurally similar compounds, such as 1-methylpiperidine-4-carboxylic acid. The most probable synthetic pathway involves a two-step process starting from isonipecotic acid (piperidine-4-carboxylic acid).

Proposed Synthetic Pathway:

A likely synthesis would begin with the Eschweiler-Clarke methylation of isonipecotic acid to form 1-methylpiperidine-4-carboxylic acid. This intermediate would then undergo α -methylation at the 4-position of the piperidine ring to yield the final product.





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